

Physical and chemical properties of dodine fungicide

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Compound of Interest

Compound Name: Dodine

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dodine** Fungicide

Introduction

Dodine, an aliphatic nitrogen fungicide and bactericide, is chemically identified as 1-dodecylguanidinium acetate.[1][2][3] It has been utilized in agriculture since the 1950s for the control of a variety of fungal diseases on fruit and ornamental crops.[4] Notably, it is effective against apple and pear scab, cherry leaf spot, and peach leaf curl.[4][5] The mode of action of **dodine** involves the disruption of the fungal cell membrane, leading to the loss of essential cellular components and inhibition of fungal growth.[5][6][7] This document provides a comprehensive overview of the physical and chemical properties of **dodine**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity

Identifier	Value
Common Name	Dodine[1][7]
IUPAC Name	1-dodecylguanidinium acetate[1][2][8]
CAS Name	dodecylguanidine monoacetate[1][2]
CAS Registry Number	2439-10-3[1][5][7][8][9][10][11]
Molecular Formula	C15H33N3O2[1][2][3][4][8][12]
Molecular Weight	287.44 g/mol [3][5][7][8][9][11]
Chemical Structure	(Image of the chemical structure of Dodine)

Physicochemical Properties

The physical and chemical characteristics of **dodine** are crucial for understanding its environmental fate, biological activity, and formulation development.

Quantitative Physicochemical Data

Property	Value	Conditions
Physical State	White to slightly yellow crystalline solid[1][4][5]	Room Temperature
Melting Point	133.2 - 136 °C[1][3][4][5]	
Boiling Point	Decomposes at ~200 °C before boiling[1][12]	
Vapor Pressure	<5.49 x 10 ⁻⁶ Pa	50 °C[1]
Water Solubility	630 mg/L	25 °C[5]
870 mg/L	20 °C, pH 4.9[1]	
930 mg/L	20 °C, pH 6.9[1]	
790 mg/L	20 °C, pH 9.1[1]	
Solubility in Organic Solvents	Soluble in methanol and ethanol[5]	Room Temperature
n-octanol: 16.54 g/L	20 °C[1]	
Soluble in DMSO[8]		
Insoluble in most other organic solvents[4][5]		
Octanol-Water Partition Coefficient (log Pow)	0.87	20-25 °C, pH 4.6[1]
0.96	20-25 °C, pH 9.3[1]	
Dissociation Constant (pKa)	>13 (strong base)[10]	

Chemical Stability

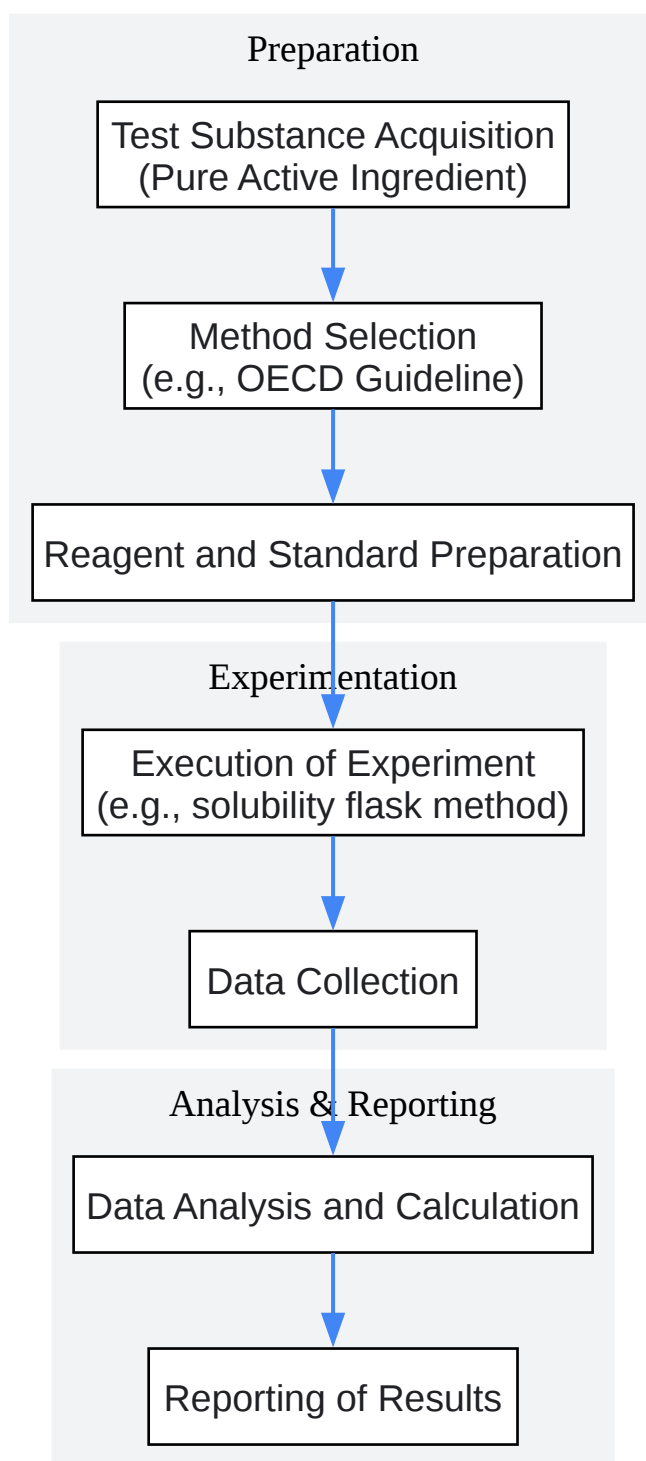
Dodine is stable under normal temperature and storage conditions, both as a solid and in solution under moderately acidic or alkaline environments.[4] Under highly alkaline conditions, the free base can be liberated.[4]

- Hydrolysis: **Dodine** is stable to hydrolysis. Studies have shown no significant degradation at pH 4, 7, and 9 in sterile, dark conditions over a 30-day period at 25 °C.^[1]
- Photodegradation: Information on the photodegradation of **dodine** is limited in the provided search results.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **dodine** are often proprietary. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically employed.

General Workflow for Physicochemical Property Determination



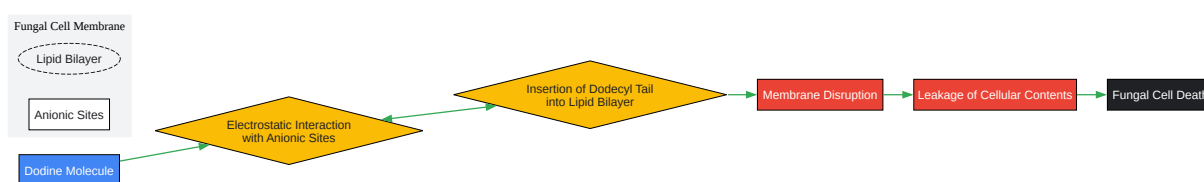
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Caption: A generalized workflow for the determination of physicochemical properties of a test substance.

- Solubility (OECD 105): The flask method is commonly used. A surplus of the test substance is agitated in water at a specific temperature until equilibrium is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.
- Vapor Pressure (OECD 104): The vapor pressure is often determined using methods like gas saturation or effusion.
- Octanol-Water Partition Coefficient (OECD 107): The shake-flask method is a common technique. The test substance is dissolved in a mixture of n-octanol and water, and after equilibration, the concentration in each phase is measured.

Mechanism of Action

The primary mode of action of **dodine** as a fungicide is the disruption of the fungal cell membrane. The cationic guanidinium head group of the **dodine** molecule interacts with the anionic components of the fungal membrane, while the lipophilic dodecyl tail inserts into the lipid bilayer. This leads to a loss of membrane integrity, leakage of essential cellular contents, and ultimately, cell death.



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Caption: Proposed mechanism of action of **dodine** leading to fungal cell membrane disruption.

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